

Technical Support Center: (R)-ADX-47273

Solubility Solutions

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Compound of Interest

Compound Name: (R)-ADX-47273

Cat. No.: B2416290

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Welcome to the technical support center for **(R)-ADX-47273**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges associated with the aqueous solubility of this potent mGluR5 positive allosteric modulator. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **(R)-ADX-47273**?

A1: **(R)-ADX-47273** is readily soluble in dimethyl sulfoxide (DMSO) and ethanol.^{[1][2]} For most in vitro applications, a high-concentration stock solution in DMSO is recommended. It is crucial to use high-purity, anhydrous DMSO to avoid precipitation, as hygroscopic DMSO can negatively impact solubility.^[1]

Q2: What is the known solubility of **(R)-ADX-47273** in common organic solvents?

A2: The reported solubility of **(R)-ADX-47273** in common laboratory solvents is summarized in the table below. Please note that solubility can vary slightly between batches.

Solvent	Reported Solubility	Notes
DMSO	2 mg/mL[3] to 100 mg/mL[1]	Higher concentrations may require sonication.
Ethanol	29 mg/mL	
Water	Insoluble	

Q3: I observed precipitation when diluting my DMSO stock of **(R)-ADX-47273** into an aqueous buffer for my experiment. What should I do?

A3: This is a common issue with compounds that are poorly soluble in water. The troubleshooting guide below provides several strategies to address this, including the use of co-solvents, surfactants, or cyclodextrins. A recommended first step is to pre-warm your aqueous medium and add the DMSO stock dropwise while vortexing to ensure rapid dispersion.

Q4: Is there a known formulation for in vivo studies with **(R)-ADX-47273**?

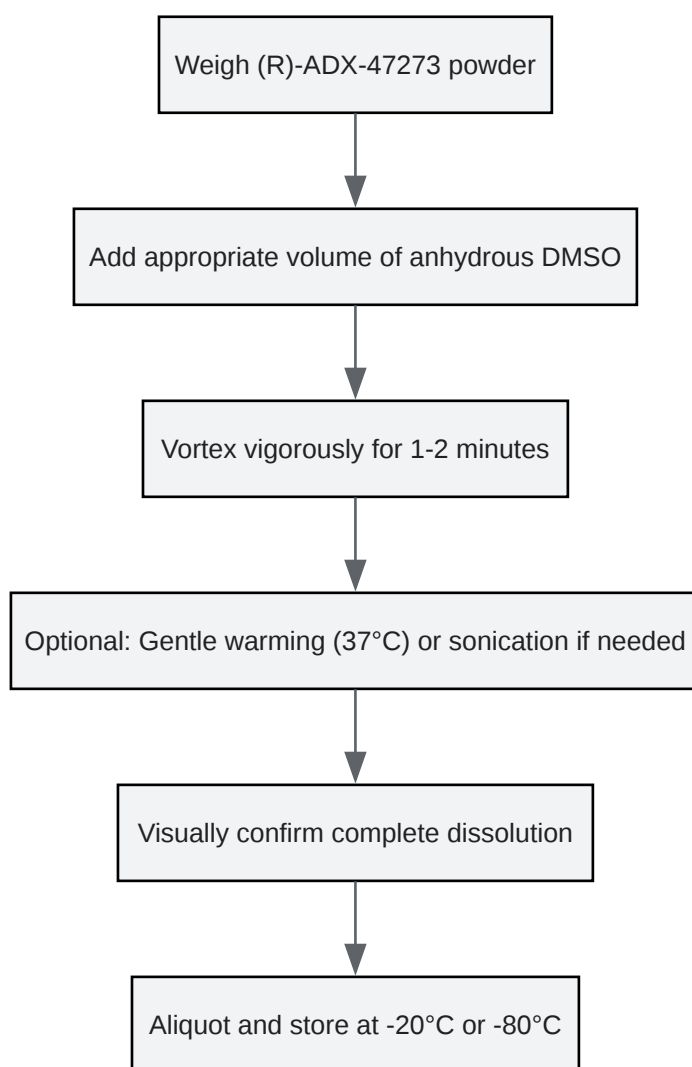
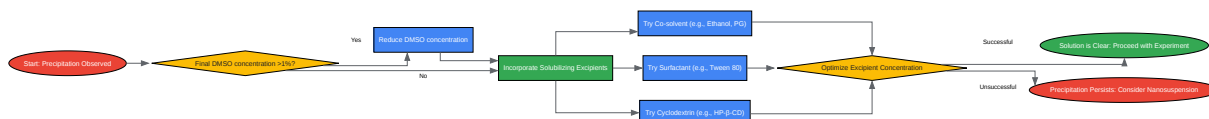
A4: Yes, a formulation for in vivo use has been reported as a suspension in 30% propylene glycol, 5% Tween 80, and 65% D5W (5% dextrose in water), achieving a concentration of 28 mg/mL.

Troubleshooting Guide

This guide provides a systematic approach to resolving solubility issues with **(R)-ADX-47273** in aqueous solutions.

Problem: Precipitation upon dilution of DMSO stock in aqueous media.

This workflow outlines the steps to troubleshoot and improve the solubility of **(R)-ADX-47273** for your experiments.



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